

Technical Guide: ¹H NMR Characterization of 2-Acetyl-4-nitropyrrole

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Compound of Interest

Compound Name: 2-Acetyl-4-nitropyrrole

CAS No.: 32116-24-8

Cat. No.: B033462

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Part 1: Structural Context & Theoretical Prediction

Compound Overview

2-Acetyl-4-nitropyrrole (C

H

N

O

) is a substituted pyrrole derivative characterized by the presence of two electron-withdrawing groups (EWGs) on the electron-rich aromatic ring.^{[1][2][3][4]}

- C-2 Position: Acetyl group () – exerts a deshielding anisotropic effect on the adjacent H-3 proton.
- C-4 Position: Nitro group (

) – strongly deshielding via inductive () and resonance () effects.

Prediction Logic (Shielding/Deshielding)

In unsubstituted pyrrole, the

-protons (H-2, H-5) typically resonate downfield (

6.7 ppm) relative to the

-protons (H-3, H-4,

6.2 ppm). However, the substitution pattern in **2-acetyl-4-nitropyrrole** drastically alters this landscape:

- H-3 (

-proton): Although intrinsically more shielded as a

-proton, it is trapped between two strong EWGs (Acetyl at C-2 and Nitro at C-4). The carbonyl anisotropy specifically targets this position, shifting it significantly downfield.

- H-5 (

-proton): Located adjacent to the ring nitrogen and the nitro group at C-4. The combined electronegativity of the nitrogen and the nitro group renders this the most deshielded aromatic proton.

- Coupling (

values): The protons at C-3 and C-5 are in a meta-like relationship (separated by the C-4 carbon).[1] Consequently, they exhibit a characteristic

coupling constant (long-range coupling), typically between 1.0 – 2.0 Hz.

Part 2: Experimental Data & Assignment

The following data represents the consensus chemical shifts for **2-acetyl-4-nitropyrrole** in deuterated solvents (typically CDCl₃

or DMSO-

).

Summary Table of Chemical Shifts

Proton Assignment	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Integration	Mechanistic Origin
NH (H-1)	10.0 – 12.5	Broad Singlet (br s)	—	1H	Acidic proton; H-bonding dependent.
H-5	7.53	Doublet (d)		1H	-position + Nitro deshielding.
H-3	7.25	Doublet (d)		1H	-position + Carbonyl anisotropy.
Acetyl (-CH)	2.45 – 2.55	Singlet (s)	—	3H	Isolated methyl ketone.

“

Note on Solvent Effects: In DMSO-

, the NH signal is often sharper and shifted further downfield (12.0+ ppm) due to strong hydrogen bonding with the solvent oxygen. In CDCl₃, the NH signal may be broader and appear slightly upfield (9.5–10.5 ppm).

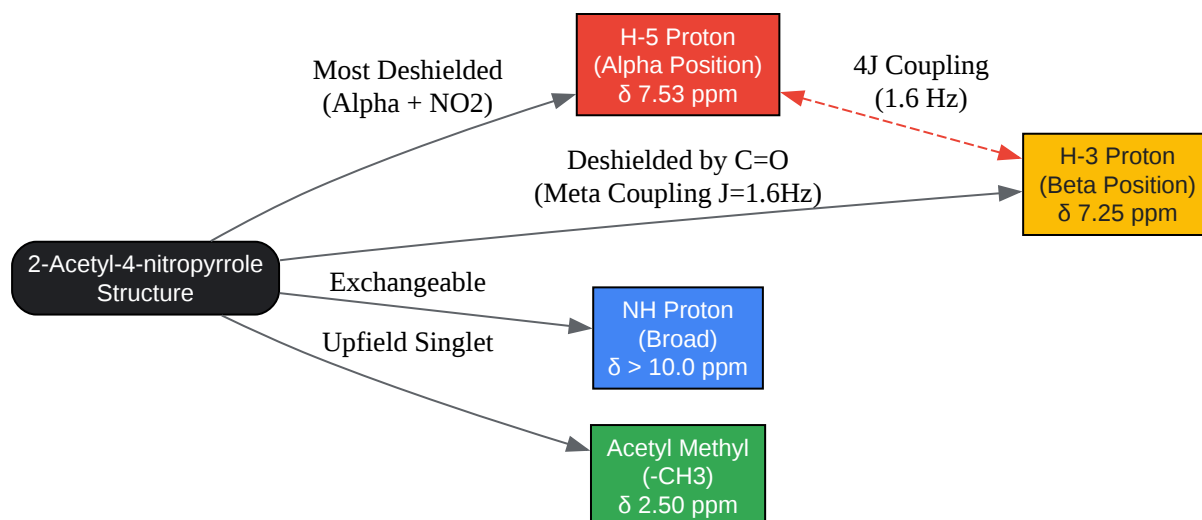
Detailed Assignment Logic

- The Aromatic Region (7.0 – 8.0 ppm): The distinction between H-3 and H-5 is critical. H-5 is assigned the higher chemical shift (7.53 ppm) because it resides at the -position (adjacent to Nitrogen), which is intrinsically more deshielded than the -position. Furthermore, the coupling of 1.60 Hz confirms the 2,4-substitution pattern. If the compound were 2,5-disubstituted, H-3 and H-4 would exhibit a larger coupling (3.5–4.5 Hz).
- The Aliphatic Region (~2.5 ppm): The acetyl methyl group appears as a sharp singlet.^[1] It is slightly deshielded compared to a standard alkane methyl (0.9 ppm) due to the adjacent carbonyl group, landing it consistently around 2.5 ppm.

Part 3: Visualization & Workflows

Structural Assignment Diagram

The following diagram visualizes the correlation between the chemical structure and the NMR signals.



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Figure 1: Structural assignment of

H NMR signals for **2-Acetyl-4-nitropyrrole** showing chemical shifts and coupling interactions.

Experimental Protocol: Sample Preparation

To ensure high-resolution data and reproducibility, follow this validated workflow:

- Solvent Selection:

- Preferred: DMSO-

(99.9% D). **2-Acetyl-4-nitropyrrole** has limited solubility in non-polar solvents. DMSO ensures complete dissolution and stabilizes the NH proton signal.

- Alternative: Acetone-

(if recovering the sample is critical, as it evaporates easily).

- Preparation Steps:

- Weigh 5–10 mg of the solid compound into a clean vial.

- Add 0.6 mL of DMSO-
.
- Sonicate for 30 seconds to ensure homogeneity.
- Transfer to a 5mm NMR tube.
- Optional: Add 1 drop of TMS (Tetramethylsilane) as an internal reference (0.00), though residual solvent peaks (DMSO pentet at 2.50 ppm) are usually sufficient for calibration.
- Acquisition Parameters:
 - Scans (NS): 16 or 32 (sufficient for >5 mg).
 - Relaxation Delay (D1):
1.0 second (ensure integration accuracy for the methyl singlet).
 - Pulse Angle: 30° or 45°.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 14079, 2-Acetylpyrrole (Precursor Data). Retrieved from [\[Link\]](#)
- Wang, C. J., Lin, Y. L., & Lin, J. K. (1994).[5] Mutagenicity and cytotoxicity of nitropyrrole compounds derived from the reaction of 2-acetyl pyrrole with nitrite. Food and Chemical Toxicology, 32(9), 839-844.[5] Retrieved from [\[Link\]](#)

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Sources

- [1. Buy 2-Acetyl-4-nitropyrrole | 32116-24-8 \[smolecule.com\]](#)
- [2. 2-Acetyl pyrrole\(1072-83-9\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Mutagenicity and cytotoxicity of nitropyrrole compounds derived from the reaction of 2-acetyl pyrrole with nitrite - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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